

solubility of C-82 in organic solvents

Author: BenchChem Technical Support Team. Date: December 2025

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An In-depth Technical Guide on the Solubility of C82 Fullerene in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of the C82 fullerene in various organic solvents. Due to the limited availability of direct quantitative data for C82, this guide also includes comparative data for C60 fullerene, which exhibits similar solubility characteristics. Furthermore, detailed experimental protocols are provided to enable researchers to determine the solubility of C82 in their specific solvent systems.

Quantitative Solubility Data

The solubility of fullerenes is a critical parameter for their purification, processing, and application in various fields, including drug development. While extensive research has been conducted on the solubility of C60, specific quantitative data for C82 is less abundant in the literature. Fullerenes are known to be sparingly soluble in most solvents and are practically insoluble in polar solvents like water and methanol. Their solubility is highest in aromatic solvents and carbon disulfide.[1][2][3][4]

The following table summarizes the available quantitative solubility data for C82 and provides a more extensive list for C60 for comparative purposes. The solubility of C82 is generally expected to be in a similar range to that of C60 in these solvents.

Table 1: Solubility of C82 and C60 Fullerenes in Various Organic Solvents at Room Temperature



Solvent	C82 Solubility (mg/mL)	C60 Solubility (mg/mL)
Carbon Disulfide (CS ₂)	~1.0 (estimated for Y@C82)	7.9[5][6]
Toluene	Soluble (qualitative)[7][8][9]	2.8[5][10][11]
o-Dichlorobenzene	Soluble (qualitative)	27[11][12]
Benzene	Soluble (qualitative)	1.7[10][12]
Xylene (isomeric mixture)	Data not available	Soluble (qualitative)[13]
Chlorobenzene	Data not available	Soluble (qualitative)[3]

Note: The solubility of Y@C82 in an aqueous dispersion prepared by solvent exchange from toluene was found to have a maximum concentration of 2.8 mg/L (or 0.0028 mg/mL), which can be considered an indicator of its lower-end solubility in toluene.[10] The qualitative data for C82 indicates that it is soluble in these solvents, a necessary property for its extraction and purification from fullerene soot.[7][9]

Experimental Protocol for Determining C82 Solubility

The determination of fullerene solubility is most commonly achieved using UV-Vis spectroscopy. This method is based on the Beer-Lambert law, which relates the absorbance of a solution to the concentration of the absorbing species.

Materials and Equipment

- C82 fullerene (high purity)
- Organic solvents (spectroscopic grade)
- Analytical balance
- Vials with screw caps
- Vortex mixer or sonicator



- Centrifuge
- UV-Vis spectrophotometer
- Quartz cuvettes
- Syringe filters (e.g., 0.2 μm PTFE)
- Volumetric flasks and pipettes

Procedure

Step 1: Preparation of Saturated Solutions

- Add an excess amount of C82 fullerene to a vial containing a known volume of the desired organic solvent. The exact amount of excess C82 is not critical, but enough should be added to ensure that undissolved solid remains after equilibration.
- Seal the vials tightly to prevent solvent evaporation.
- Agitate the mixture vigorously using a vortex mixer or sonicator for an extended period (e.g., 24-48 hours) at a constant temperature (e.g., 25 °C) to ensure that equilibrium is reached.[5]
- After equilibration, allow the vials to stand undisturbed to let the excess solid settle.
- Centrifuge the vials at a high speed to further separate the undissolved C82 from the saturated solution.

Step 2: Sample Preparation for UV-Vis Analysis

- Carefully extract the supernatant (the saturated solution) using a pipette, being cautious not to disturb the sediment.
- Filter the extracted supernatant through a syringe filter (e.g., 0.2 μm PTFE) to remove any remaining suspended particles.
- Depending on the expected solubility, the saturated solution may need to be diluted with the same solvent to bring the absorbance within the linear range of the spectrophotometer



(typically 0.1 - 1.0). Prepare a series of dilutions if necessary.

Step 3: UV-Vis Spectrophotometric Measurement

- Record the UV-Vis absorption spectrum of the diluted (or undiluted) saturated solution over a relevant wavelength range (e.g., 300-800 nm).
- Identify a characteristic absorption peak for C82 in the chosen solvent. For instance, a C82 isomer in o-dichlorobenzene shows major absorption bands at 1180, 880, 743, and 583 nm.
- Measure the absorbance at the chosen characteristic wavelength.

Step 4: Calculation of Solubility

The concentration of C82 in the saturated solution can be calculated using the Beer-Lambert law:

 $A = \varepsilon bc$

Where:

- A is the measured absorbance
- ε (epsilon) is the molar extinction coefficient (in L mol⁻¹ cm⁻¹) of C82 at the specific wavelength in the given solvent.
- b is the path length of the cuvette (typically 1 cm).
- c is the concentration of C82 (in mol L⁻¹).

If the molar extinction coefficient is known, the concentration can be directly calculated. If it is not known, a calibration curve must be prepared using standard solutions of C82 of known concentrations.

Step 5: Preparation of a Calibration Curve (if needed)

 Prepare a series of standard solutions of C82 in the same solvent with known concentrations.



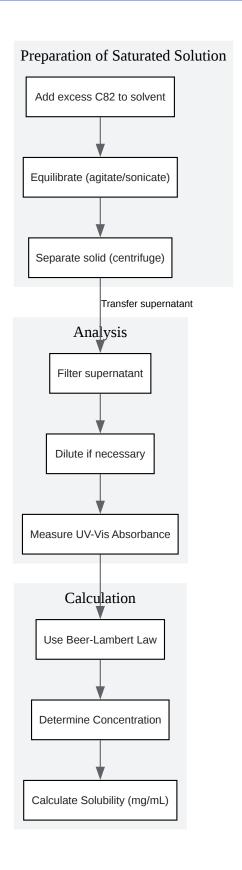
- Measure the absorbance of each standard solution at the same characteristic wavelength.
- Plot a graph of absorbance versus concentration.
- Determine the equation of the line of best fit (y = mx + c, where y is absorbance and x is concentration).
- Use this equation to calculate the concentration of the saturated C82 solution from its measured absorbance.

Finally, convert the concentration from mol/L to mg/mL to obtain the solubility.

Visualizing the Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of C82 fullerene in an organic solvent.





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- To cite this document: BenchChem. [solubility of C-82 in organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3027884#solubility-of-c-82-in-organic-solvents]

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